

# Platinum on Carbon vs. Unsupported Platinum Black: A Comparative Performance Analysis

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Platinum carbon	
Cat. No.:	B8584967	Get Quote

For researchers, scientists, and drug development professionals, selecting the optimal catalyst is paramount for achieving desired reaction efficiencies and product yields. Platinum, a cornerstone in catalysis, is frequently employed in two primary forms: platinum supported on a high-surface-area carbon carrier (Pt/C) and unsupported platinum black. This guide provides an objective comparison of their performance, supported by experimental data, to inform your selection process.

The fundamental difference between these two catalysts lies in the dispersion and accessibility of the platinum active sites. In Pt/C, platinum nanoparticles are dispersed across a carbon support, which significantly increases the surface area of the platinum available for reaction.[1] [2][3][4] In contrast, platinum black is composed of aggregated, fine particles of platinum without a supporting material, resulting in a lower effective surface area.[5][6] This distinction in their physical properties directly translates to significant differences in their catalytic efficiency, stability, and overall performance.

### **Performance Comparison: Quantitative Data**

To facilitate a clear comparison, the following table summarizes key performance metrics for platinum on carbon and unsupported platinum black, as reported in various studies. These metrics are crucial for evaluating the efficiency of a catalyst in electrochemical applications, such as in fuel cells or electro-organic synthesis.



Performance Metric	Platinum on Carbon (Pt/C)	Unsupported Platinum Black	Key Findings
Electrochemically Active Surface Area (ECSA)	39.5 m²/g[5] - 155.0 m²/g[4]	25.4 m²/g[5]	Pt/C consistently exhibits a significantly higher ECSA, indicating more available active sites for catalysis.[4][5] The carbon support allows for a high dispersion of smaller platinum nanoparticles.[1][4]
Oxygen Reduction Reaction (ORR) Mass Activity	~0.290 mA/cm <sup>2</sup> [5] - 0.444 A/gPt[4]	~0.128 mA/mg[5]	Supported Pt/C catalysts generally demonstrate superior mass activity, meaning more efficient use of the platinum.[4][5][6]
Stability (ECSA Loss after potential cycling)	40.3% loss after 1000 cycles[7]	Data for direct comparison is less common, but unsupported catalysts are prone to agglomeration.[8]	While Pt/C can suffer from carbon support corrosion, modifications like silica coatings can enhance its durability.  [7] The stability of Pt/C is a significant area of research to prevent particle aggregation and detachment.[8][9][10]

## **Experimental Protocols**



The data presented above is typically generated through standardized electrochemical techniques. Understanding these methodologies is crucial for interpreting the results and designing further experiments.

## Electrochemically Active Surface Area (ECSA) Determination

The ECSA is a measure of the platinum surface area that is accessible to the electrolyte and reactants. It is commonly determined using Cyclic Voltammetry (CV).

#### Methodology:

- Electrode Preparation: A thin film of the catalyst (Pt/C or platinum black) is deposited onto a glassy carbon electrode.
- Electrochemical Cell Setup: A standard three-electrode cell is used, containing the catalyst-coated working electrode, a reference electrode (e.g., Ag/AgCl or RHE), and a counter electrode (e.g., platinum wire). The cell is filled with an electrolyte, typically an acid solution like 0.1 M HClO<sub>4</sub> or 0.5 M H<sub>2</sub>SO<sub>4</sub>.
- Cyclic Voltammetry: The potential of the working electrode is cycled between defined limits (e.g., 0 to 1.3 V vs. RHE) at a specific scan rate (e.g., 50 mV/s).[11]
- Data Analysis: The ECSA is calculated by integrating the charge associated with the hydrogen adsorption or desorption peaks in the cyclic voltammogram.[12]



Click to download full resolution via product page

**ECSA Determination Workflow** 



## Oxygen Reduction Reaction (ORR) Activity Measurement

The catalytic activity for the ORR is a critical performance indicator, especially for fuel cell applications. It is typically evaluated using a Rotating Disk Electrode (RDE).

#### Methodology:

- Electrode and Cell Setup: The setup is similar to the ECSA measurement, but the working electrode is an RDE, which allows for controlled mass transport of reactants. The electrolyte is saturated with oxygen.
- Linear Sweep Voltammetry (LSV): The potential is swept in one direction (e.g., from a high potential to a low potential) at a slow scan rate (e.g., 10 mV/s) while the electrode is rotated at a constant speed (e.g., 1600 rpm).[5]
- Data Analysis: The resulting current is a measure of the ORR activity. The kinetic current,
  which represents the intrinsic activity of the catalyst, can be calculated using the KouteckyLevich equation. Mass activity is then determined by normalizing the kinetic current to the
  mass of platinum on the electrode.[5]



Click to download full resolution via product page

**ORR Activity Measurement Workflow** 

#### Conclusion

The experimental data consistently demonstrates that platinum on carbon is significantly more efficient than unsupported platinum black in terms of active surface area and mass activity. The high dispersion of platinum nanoparticles on the carbon support is the primary reason for this enhanced performance.[1][4] While the stability of the carbon support can be a concern under



certain operating conditions, ongoing research into modifying the support material continues to address this limitation.[7] For applications where maximizing the catalytic activity per unit mass of platinum is critical, Pt/C is the superior choice. Unsupported platinum black may be considered for applications where the presence of carbon is undesirable, but this comes at the cost of lower platinum utilization.

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

#### References

- 1. apps.dtic.mil [apps.dtic.mil]
- 2. Platinum Catalysts Supported on Carbon Blacks with Different Surface Chemical Properties [inis.iaea.org]
- 3. researchgate.net [researchgate.net]
- 4. Synthesis of catalysts with fine platinum particles supported by high-surface-area activated carbons and optimization of their catalytic activities fo ... - RSC Advances (RSC Publishing) DOI:10.1039/D1RA02156G [pubs.rsc.org]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
- 10. discovery.researcher.life [discovery.researcher.life]
- 11. researchgate.net [researchgate.net]
- 12. researchportal.bath.ac.uk [researchportal.bath.ac.uk]
- To cite this document: BenchChem. [Platinum on Carbon vs. Unsupported Platinum Black: A Comparative Performance Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8584967#is-platinum-on-carbon-more-efficient-than-unsupported-platinum-black]



#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com